

Technical Guide: Physicochemical Properties of 3-Ethyl-5,5-dimethyloctane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethyl-5,5-dimethyloctane

Cat. No.: B14542326

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For the Attention of Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of the branched-chain alkane, **3-Ethyl-5,5-dimethyloctane**. Due to the limited availability of specific experimental data for this isomer, this document also furnishes generalized, detailed experimental protocols for the determination of key physical properties applicable to liquid alkanes. For comparative context, data for the straight-chain isomer, n-dodecane, and a mixture of dodecane isomers are provided.

Core Physical Properties

The fundamental physical properties of **3-Ethyl-5,5-dimethyloctane** have been computationally determined and are summarized below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₆	
Molecular Weight	170.34 g/mol	

Currently, specific experimental data for properties such as boiling point, melting point, density, and refractive index for **3-Ethyl-5,5-dimethyloctane** are not readily available in surveyed literature. For the purpose of providing a contextual reference, the corresponding properties for n-dodecane and a mixture of dodecane isomers are presented in the following table.

Physical Property	n-Dodecane	Dodecane (Mixture of Isomers)
Boiling Point	215-217 °C	170.0°C to 195.0°C
Melting Point	-9.6 °C	-60.0°C
Density	0.75 g/mL at 25 °C	0.7510 g/mL
Refractive Index	1.421 at 20 °C	1.4190 to 1.4230

Experimental Protocols for Physical Property Determination

The following sections detail the standard experimental methodologies for determining the principal physical properties of liquid alkanes like **3-Ethyl-5,5-dimethyloctane**.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

a) Distillation Method:

This method is suitable for determining the boiling point of a pure liquid.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle.
- Procedure:
 - The liquid sample is placed in the distillation flask along with boiling chips to ensure smooth boiling.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
 - The liquid is heated, and as it boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser.

- The temperature is recorded when it stabilizes during the distillation of the bulk of the liquid. This stable temperature is the boiling point.

b) Thiele Tube Method:

This micro-method is ideal for small sample volumes.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), rubber band or wire, heating source (Bunsen burner or oil bath).
- Procedure:
 - A small amount of the liquid is placed in a small test tube.
 - A capillary tube, sealed at one end, is inverted and placed in the test tube with the liquid.
 - The test tube is attached to a thermometer.
 - The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
 - The Thiele tube is gently heated, causing air to bubble out of the capillary tube.
 - The heating is stopped, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

Melting Point Determination

For alkanes that are solid at room temperature, the melting point is a crucial indicator of purity. While **3-Ethyl-5,5-dimethyloctane** is expected to be a liquid, this protocol is included for completeness.

Capillary Tube Method:

- Apparatus: Melting point apparatus (e.g., Mel-Temp), capillary tubes (sealed at one end).
- Procedure:

- A small amount of the finely powdered solid sample is packed into the closed end of a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded as the melting point range. A narrow melting point range is indicative of a pure compound.

Density Determination

Density is the mass per unit volume of a substance and is typically measured in g/mL for liquids.

a) Pycnometer Method:

- Apparatus: Pycnometer (a glass flask with a precise volume), analytical balance.
- Procedure:
 - The empty pycnometer is weighed.
 - It is then filled with the liquid sample, and any excess is removed to ensure the volume is exact.
 - The filled pycnometer is weighed again.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

b) Vibrating Tube Densitometer:

- Apparatus: A digital densitometer.
- Procedure:

- A small sample of the liquid is introduced into a U-shaped vibrating tube within the instrument.
- The tube is electronically vibrated, and the frequency of oscillation is measured.
- The density of the liquid is directly proportional to the change in the oscillation frequency. The instrument provides a direct digital readout of the density.

Refractive Index Determination

The refractive index is a dimensionless number that describes how light propagates through a substance.

a) Abbe Refractometer:

- Apparatus: Abbe refractometer, light source (typically a sodium lamp), dropper.
- Procedure:
 - A few drops of the liquid sample are placed on the prism of the refractometer.
 - The prism is closed, and the light source is positioned.
 - While looking through the eyepiece, the controls are adjusted to bring a sharp dividing line between light and dark fields into the center of the crosshairs.
 - The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

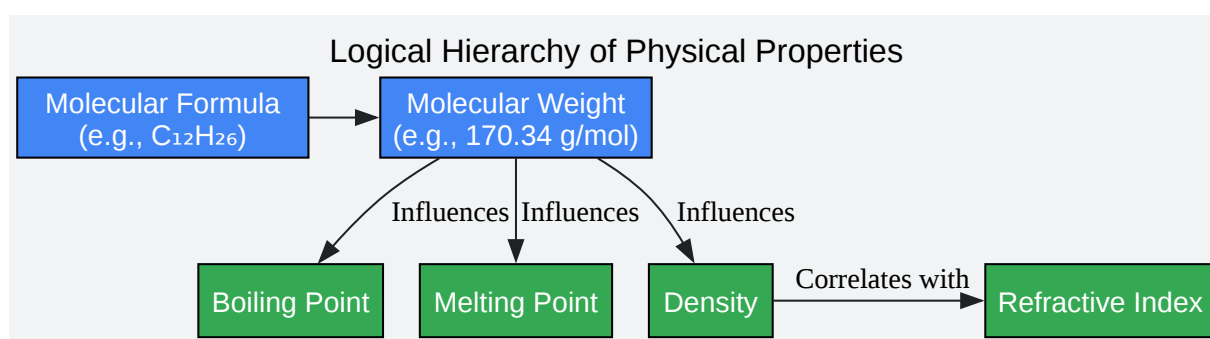
b) Interferometry:

- Apparatus: Michelson or Fabry-Pérot interferometer, laser source, sample cell.
- Procedure:
 - The interferometer is set up to produce a stable interference pattern.
 - The sample cell is placed in one arm of the interferometer.

- The change in the optical path length introduced by the liquid sample causes a shift in the interference fringes.
- By measuring this fringe shift, the refractive index of the liquid can be calculated with high precision.

Logical Relationship of Physical Properties

The following diagram illustrates the hierarchical relationship between the fundamental and derived physical properties of a chemical compound like **3-Ethyl-5,5-dimethyloctane**.



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Logical Hierarchy of Physical Properties

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com